

An In-Depth Technical Guide to 4-Chloro-2-ethynyl-1-methoxybenzene

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Compound of Interest

Compound Name: 4-Chloro-2-ethynyl-1-methoxybenzene

Cat. No.: B1602915

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For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **4-Chloro-2-ethynyl-1-methoxybenzene**, a substituted arylacetylene of significant interest in synthetic organic chemistry. The document details the molecule's fundamental physicochemical properties, outlines a robust methodology for its synthesis via Sonogashira cross-coupling, and discusses established protocols for its purification and characterization. Furthermore, this guide explores the compound's reactivity, focusing on the synergistic interplay of its chloro, methoxy, and ethynyl functional groups, and examines its potential applications as a versatile building block in the development of novel pharmaceutical agents and advanced organic materials. The content is structured to provide both theoretical understanding and practical, field-proven insights for professionals in chemical research and drug development.

Introduction: Unveiling a Versatile Synthetic Building Block

4-Chloro-2-ethynyl-1-methoxybenzene is an aromatic compound featuring a unique convergence of three key functional groups: a terminal alkyne (ethynyl), a chloro substituent, and a methoxy group. This specific arrangement on the benzene ring imparts a distinct electronic and steric profile, rendering it a valuable intermediate for the synthesis of more complex molecular architectures. The chloro and methoxy groups are frequently employed in medicinal chemistry to modulate the pharmacokinetic and pharmacodynamic properties of drug candidates.[1] The terminal alkyne provides a reactive handle for a variety of powerful carbon-carbon bond-forming reactions, most notably the Sonogashira coupling, making it a cornerstone for constructing intricate organic frameworks.[2][3]

This guide serves as a technical resource for researchers, providing critical data and detailed methodologies to effectively synthesize, purify, and utilize this compound in a laboratory setting. By understanding the causality behind experimental choices, from reaction setup to purification strategies, scientists can leverage the full synthetic potential of **4-Chloro-2-ethynyl-1-methoxybenzene**.

Physicochemical and Structural Properties

A thorough understanding of a compound's fundamental properties is paramount for its effective application in research and development. The key identifiers and computed properties for **4-Chloro-2-ethynyl-1-methoxybenzene** are summarized below.

Key Identifiers and Molecular Weight

Property	Value	Source
IUPAC Name	4-chloro-2-ethynyl-1-methoxybenzene	PubChem[1]
Synonyms	5-Chloro-2-methoxyphenylacetylene	PubChem[1]
CAS Number	95186-47-3	PubChem[1]
Molecular Formula	C ₉ H ₇ ClO	PubChem[1]
Molecular Weight	166.60 g/mol	PubChem[1]
Monoisotopic Mass	166.0185425 Da	PubChem[1]
SMILES	<chem>COC1=C(C=C(C=C1)Cl)C#C</chem>	PubChem[1]
InChIKey	APAHTCMWFKAHJF-UHFFFAOYSA-N	PubChem[1]

Structural and Chemical Properties

The molecular structure of **4-Chloro-2-ethynyl-1-methoxybenzene** is defined by a benzene ring substituted at positions 1, 2, and 4. The interplay of the electron-donating methoxy group and the electron-withdrawing, yet ortho-para directing, chloro group influences the reactivity of both the aromatic ring and the ethynyl moiety.

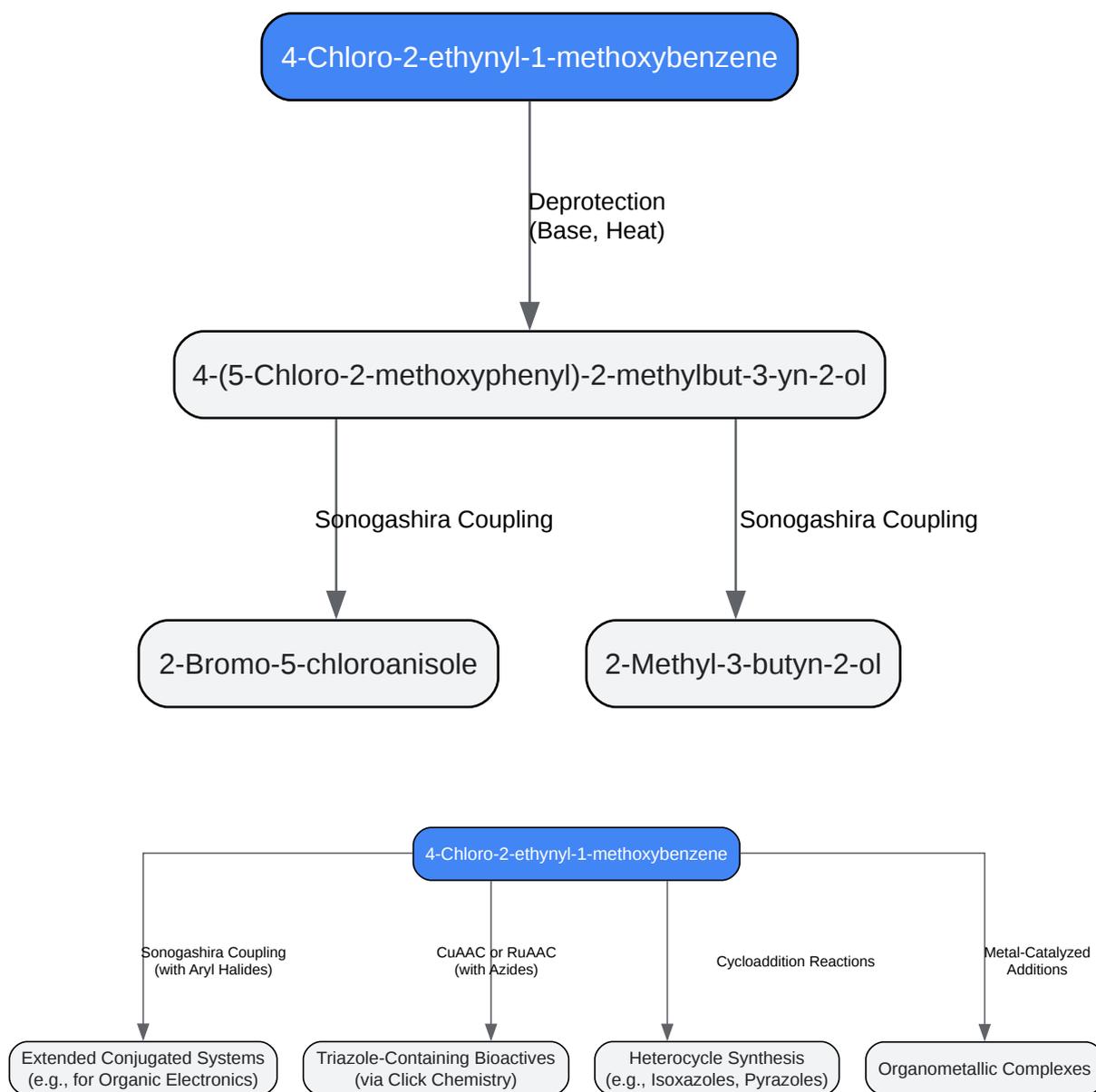
- **Methoxy Group (-OCH₃):** As a strong electron-donating group, it activates the aromatic ring towards electrophilic substitution, primarily directing incoming electrophiles to the ortho and para positions.
- **Chloro Group (-Cl):** This halogen is an electron-withdrawing group via induction but can donate electron density through resonance. It acts as an ortho-para director for electrophilic aromatic substitution.[1]
- **Ethynyl Group (-C≡CH):** The terminal alkyne is a highly versatile functional group, enabling participation in reactions such as Sonogashira and other cross-coupling reactions, click chemistry, and hydrofunctionalization.[2][3][4]

Synthesis and Purification

The synthesis of terminal arylacetylenes like **4-Chloro-2-ethynyl-1-methoxybenzene** is most reliably achieved through a palladium-catalyzed Sonogashira cross-coupling reaction.^[2]^[3] This methodology allows for the direct formation of the aryl-alkyne bond under relatively mild conditions.

Retrosynthetic Analysis and Strategy

The most logical synthetic approach involves the coupling of a suitable aryl halide with a protected or terminal alkyne. A common and cost-effective strategy employs the coupling of an aryl halide with a protected acetylene, such as 2-methyl-3-butyn-2-ol, followed by a deprotection step.^[5] This avoids the use of gaseous and highly flammable acetylene.



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Sources

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com